

An In-depth Technical Guide to the Thermochromic Properties of Mercury(II) Iodide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Mercury iodide

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Abstract

Mercury(II) iodide (HgI_2) is a fascinating inorganic compound renowned for its striking thermochromic properties. This technical guide provides a comprehensive overview of the fundamental principles governing its temperature-induced color change, detailed experimental protocols for its synthesis and characterization, and a summary of its key quantitative properties. The reversible transition between its low-temperature red alpha (α) phase and high-temperature yellow beta (β) phase is explored in detail, including the underlying crystallographic and thermodynamic changes. This document is intended to serve as a valuable resource for researchers and professionals interested in the science and potential applications of this intriguing material.

Introduction

Thermochromism, the reversible change of a substance's color with temperature, is a phenomenon with applications ranging from temperature sensors and smart windows to security inks. Among the various thermochromic materials, mercury(II) iodide stands out for its sharp and reversible color transition at a readily accessible temperature. Below approximately 127°C , HgI_2 exists as a vibrant red solid, known as the α -phase.^{[1][2]} Upon heating, it undergoes a phase transition to a pale yellow solid, the β -phase.^{[1][2]} This transition is fully reversible upon cooling.

The color change is a direct consequence of a change in the crystal structure of the material. The low-temperature α -phase possesses a tetragonal crystal structure, while the high-temperature β -phase adopts an orthorhombic structure. This structural rearrangement alters the electronic band structure of the material, thereby changing its light absorption and reflection properties, resulting in the observed color change.

This guide will delve into the core aspects of the thermochromism of mercury(II) iodide, providing the necessary data and methodologies for its study and potential utilization.

Physicochemical Properties and Data

The thermochromic behavior of mercury(II) iodide is underpinned by a first-order phase transition. The key quantitative data associated with this transition and the properties of both the α and β phases are summarized in the tables below.

Property	Value	References
Transition Temperature	$\sim 127\text{ }^{\circ}\text{C}$ (400 K)	[1] [2]
Molar Mass	454.40 g/mol	[2]
Enthalpy of Transition ($\alpha \rightarrow \beta$)	Approximately 3.32 kJ/mol	
Entropy of Transition (ΔS_t)	6.73 J/(mol·K)	

Phase	α -Mercury(II) Iodide	β -Mercury(II) Iodide	References
Color	Red	Yellow	[1][2]
Crystal System	Tetragonal	Orthorhombic	[3]
Space Group	P42/nmc	Cmc21	[3]
Lattice Parameters	$a = 4.372 \text{ \AA}$, $c = 12.440 \text{ \AA}$	$a = 4.49 \text{ \AA}$, $b = 13.06 \text{ \AA}$, $c = 4.49 \text{ \AA}$	[3]
Density	6.36 g/cm^3	6.09 g/cm^3	[2]
Molar Heat Capacity (Cp)	$78.2 \text{ J/(mol}\cdot\text{K)}$	Not available	
Optical Band Gap	$\sim 2.1 \text{ eV}$	$\sim 2.3 \text{ eV}$	

Experimental Protocols

Synthesis of Mercury(II) Iodide

A common and reliable method for synthesizing mercury(II) iodide is through a precipitation reaction.[1][4][5][6]

Materials:

- Mercury(II) chloride (HgCl_2) or Mercury(II) nitrate ($\text{Hg}(\text{NO}_3)_2$)
- Potassium iodide (KI)
- Distilled water
- Beakers
- Stirring rod
- Buchner funnel and filter paper
- Desiccator

Procedure:

- Prepare Reactant Solutions:
 - Dissolve a specific amount of a soluble mercury(II) salt (e.g., 13.5 g of HgCl_2) in an appropriate volume of distilled water (e.g., 150 mL).^[4] Gentle heating may be required to facilitate dissolution.^[5]
 - Prepare a separate solution of potassium iodide (e.g., 16.6 g of KI in 200 mL of distilled water).^[4]
- Precipitation:
 - Slowly add the potassium iodide solution to the mercury(II) salt solution while stirring continuously. A vibrant orange-red precipitate of mercury(II) iodide will form immediately.^[5]^[6]
- Isolation and Purification:
 - Collect the precipitate by vacuum filtration using a Buchner funnel and filter paper.
 - Wash the precipitate thoroughly with distilled water to remove any soluble impurities.^[4]
 - Dry the purified mercury(II) iodide in a desiccator.^[4]
- Optional Sublimation for Higher Purity:
 - For obtaining high-purity crystals, the dried powder can be purified further by sublimation. Place the dried HgI_2 in an evaporating dish and gently heat it. The compound will sublime and can be collected as crystals on a cooler surface.^[4]

Characterization of Thermochromic Properties

DSC is a powerful technique to determine the transition temperature and the enthalpy of the phase transition.

Experimental Parameters:

- Sample Mass: Typically 5-15 mg.
- Heating/Cooling Rate: A controlled rate, often 10 °C/min, is used.
- Atmosphere: An inert atmosphere, such as nitrogen or argon, is typically used to prevent any unwanted reactions.
- Crucible: Aluminum or other inert crucibles are suitable.

Procedure:

- Accurately weigh the mercury(II) iodide sample into a DSC crucible.
- Place the sample crucible and an empty reference crucible into the DSC instrument.
- Heat the sample at a constant rate through the expected transition temperature range (e.g., from room temperature to 150 °C).
- Record the heat flow as a function of temperature. The phase transition will appear as an endothermic peak on the heating curve.
- Cool the sample at a controlled rate to observe the exothermic peak corresponding to the reverse transition.
- The onset temperature of the peak is typically taken as the transition temperature, and the area under the peak is proportional to the enthalpy of transition.

Temperature-dependent XRD is used to confirm the change in crystal structure during the thermochromic transition.

Experimental Setup:

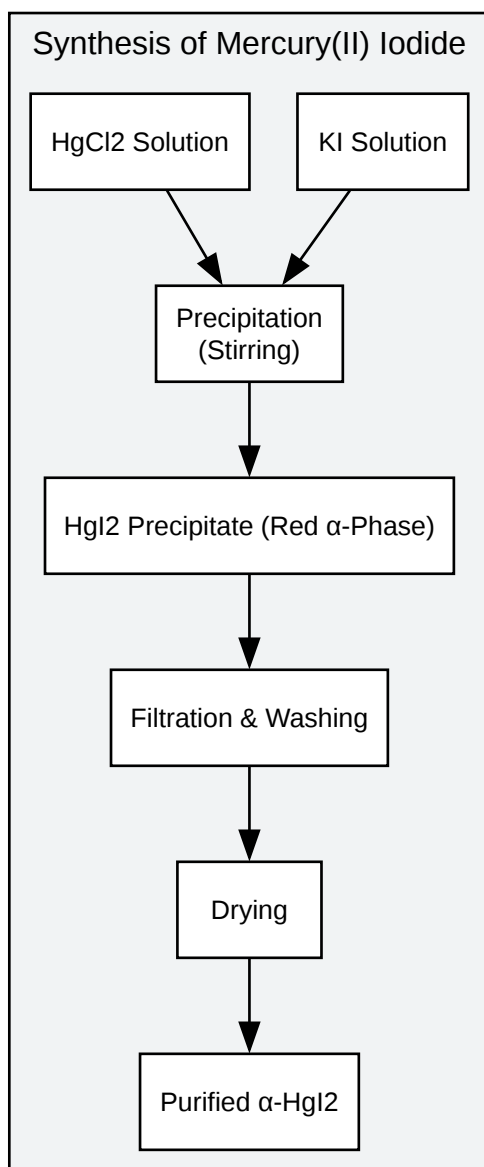
- X-ray Diffractometer: A powder diffractometer equipped with a high-temperature stage.
- X-ray Source: Commonly a Cu K α radiation source.
- Sample Holder: A flat, thermally stable sample holder within the high-temperature stage.

Procedure:

- Mount a powdered sample of mercury(II) iodide onto the sample holder of the high-temperature stage.
- Record an XRD pattern at room temperature to confirm the tetragonal α -phase.
- Heat the sample in stages to temperatures below, at, and above the transition temperature (e.g., 100 °C, 127 °C, and 140 °C).
- At each temperature, allow the sample to equilibrate and then collect an XRD pattern over a relevant 2θ range.
- Analyze the diffraction patterns to identify the crystal phases present at each temperature. The transition from the tetragonal pattern of the α -phase to the orthorhombic pattern of the β -phase will be evident.
- Cool the sample back to room temperature and collect a final XRD pattern to confirm the reversibility of the phase transition.

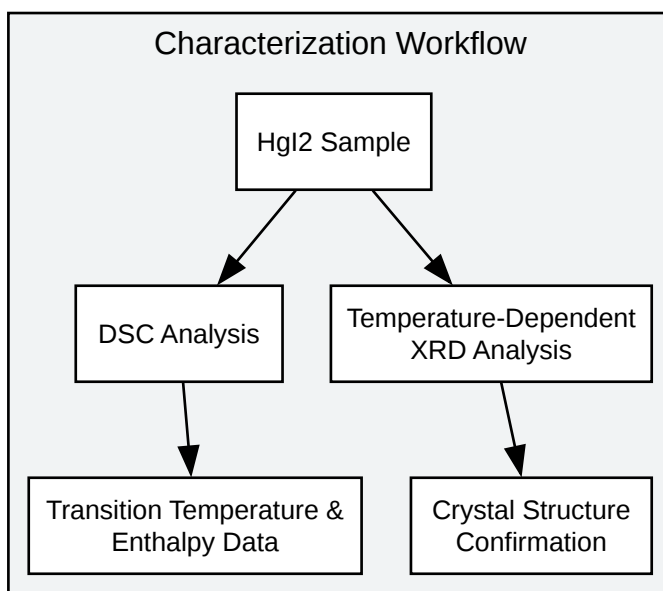
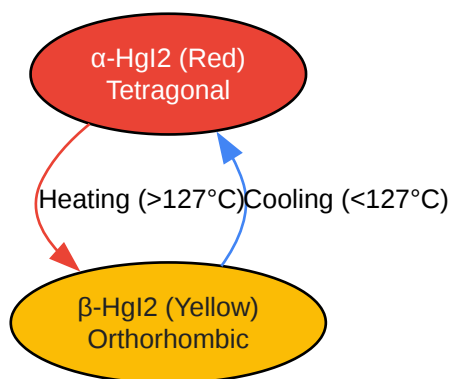
Visualization of Key Processes

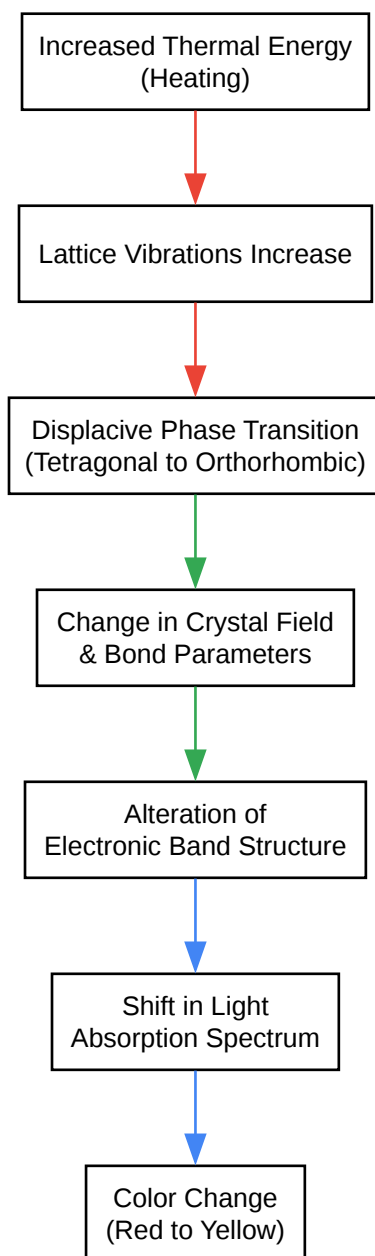
To better illustrate the concepts discussed, the following diagrams have been generated using Graphviz.



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Caption: Experimental workflow for the synthesis of mercury(II) iodide.





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- To cite this document: BenchChem. [An In-depth Technical Guide to the Thermochromic Properties of Mercury(II) Iodide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1216704#thermochromic-properties-of-mercury-iodide]

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